

A Technical Guide to Bromochlorophenol Blue Sodium Salt: Properties and Experimental Applications

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Compound of Interest

Compound Name: *Bromochlorophenol Blue sodium salt*

Cat. No.: *B008802*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties and core applications of **Bromochlorophenol Blue sodium salt**. The information is tailored for professionals in research, scientific, and drug development fields, with a focus on quantitative data, detailed experimental protocols, and visual representations of key processes.

Core Chemical Properties

Bromochlorophenol Blue sodium salt is a synthetic dye widely utilized as a pH indicator. Its chemical structure, a substituted sulfonephthalein, allows for a distinct and reversible color change in response to variations in hydrogen ion concentration. This property makes it an invaluable tool in various analytical and biological assays.

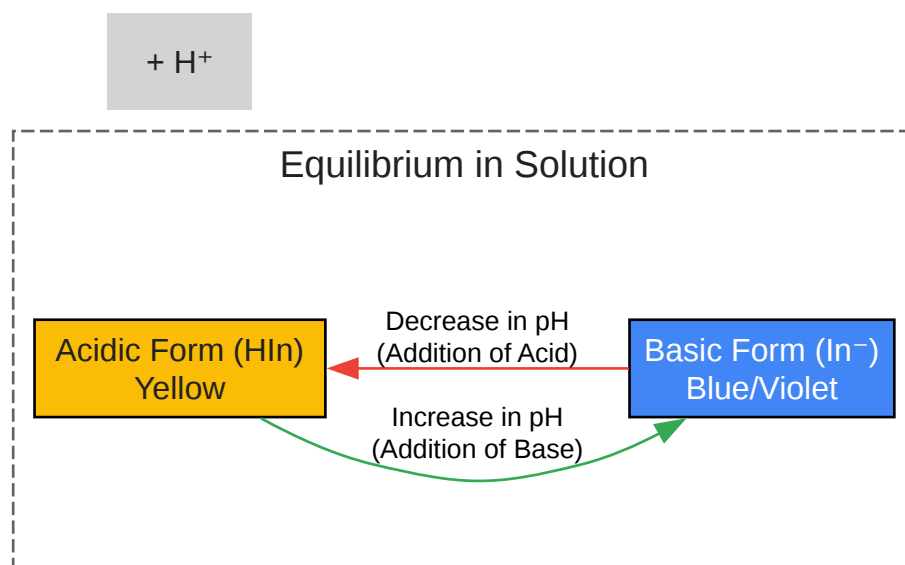
Quantitative Data Summary

The following table summarizes the key quantitative chemical and physical properties of **Bromochlorophenol Blue sodium salt**.

Property	Value	Reference(s)
Chemical Name	Phenol, 4,4'-(3H-2,1-benzoxathiol-3-ylidene)bis[2-bromo-6-chloro-, S,S-dioxide, monosodium salt]	[1]
CAS Number	102185-52-4	[1]
Molecular Formula	C ₁₉ H ₉ Br ₂ Cl ₂ NaO ₅ S	[1]
Molecular Weight	603.04 g/mol	[1]
Appearance	Black to dark green powder	[2]
Melting Point	>250 °C	[1]
Solubility	Soluble in water and ethanol. [1]	[1]
pKa (at 25°C)	6.05	[1]
pH Transition Range	3.0 (Yellow) – 4.6 (Blue/Violet)	[3]
Absorption Maximum (pH 3.0)	433 – 437 nm	[3]
Absorption Maximum (pH 4.6)	589 – 592 nm	[3]

pH Indicator Mechanism

The color change of Bromochlorophenol Blue is a direct result of a shift in its chemical equilibrium in response to changes in pH. In acidic solutions, the indicator exists predominantly in its protonated, acidic form (HIn), which appears yellow. As the pH increases, the equilibrium shifts towards the deprotonated, basic form (In⁻), which exhibits a blue or violet color.[3]



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Figure 1: Equilibrium shift of Bromochlorophenol Blue with pH change.

Experimental Protocols

This section details methodologies for key experiments utilizing **Bromochlorophenol Blue sodium salt**.

Acid-Base Titration

Bromochlorophenol Blue is a suitable indicator for titrations involving a strong acid and a weak base, or vice versa, where the equivalence point falls within its transition range.

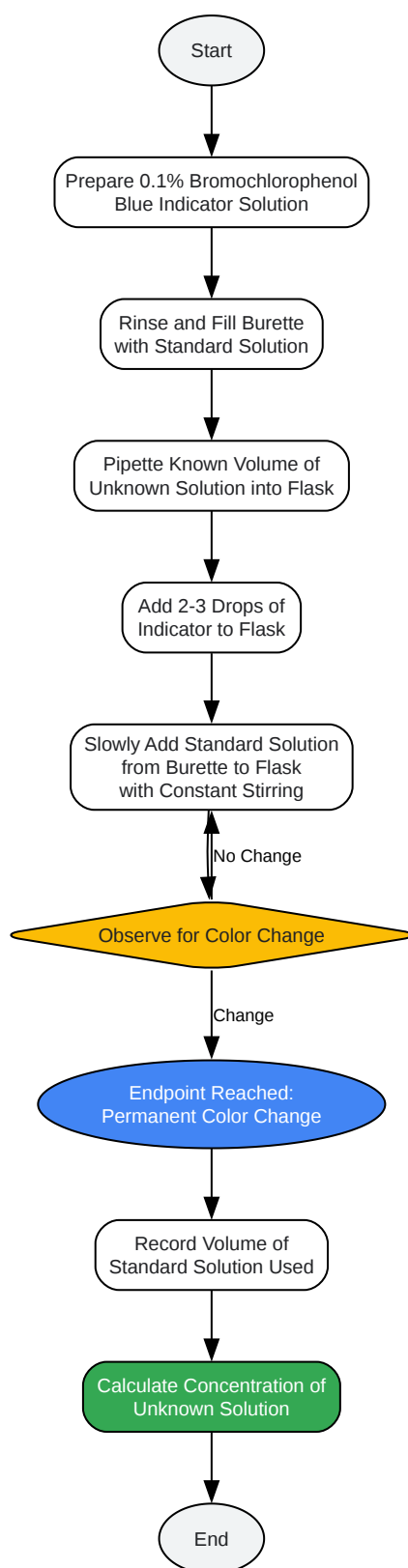
Objective: To determine the concentration of an unknown acidic or basic solution.

Materials:

- **Bromochlorophenol Blue sodium salt** indicator solution (0.1% w/v in 20% ethanol)
- Standard solution of a known concentration (e.g., 0.1 M HCl or 0.1 M NaOH)
- Unknown solution to be titrated
- Burette, pipette, conical flask, and magnetic stirrer

Methodology:

- Preparation of Indicator Solution: Dissolve 0.1 g of **Bromochlorophenol Blue sodium salt** in 20 mL of ethanol and dilute to 100 mL with deionized water.
- Titration Setup:
 - Rinse and fill the burette with the standard solution of known concentration.
 - Pipette a known volume of the unknown solution into a conical flask.
 - Add 2-3 drops of the Bromochlorophenol Blue indicator solution to the conical flask. The solution will turn yellow if acidic or blue/violet if basic.
- Titration Procedure:
 - Slowly add the standard solution from the burette to the conical flask while continuously stirring.
 - As the endpoint is approached, the color of the solution will begin to change. Add the titrant drop by drop.
 - The endpoint is reached when a single drop of the titrant causes a permanent color change from yellow to blue/violet (or vice versa).
- Calculation: Record the volume of the standard solution used and calculate the concentration of the unknown solution using the formula: $M_1V_1 = M_2V_2$, where M and V are the molarity and volume of the acid and base, respectively.



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Figure 2: Workflow for acid-base titration using Bromochlorophenol Blue.

Gel Electrophoresis Tracking Dye

In agarose and polyacrylamide gel electrophoresis, **Bromochlorophenol Blue sodium salt** is commonly used as a tracking dye to monitor the progress of the separation of macromolecules like DNA, RNA, and proteins.

Objective: To visually track the migration of samples during gel electrophoresis.

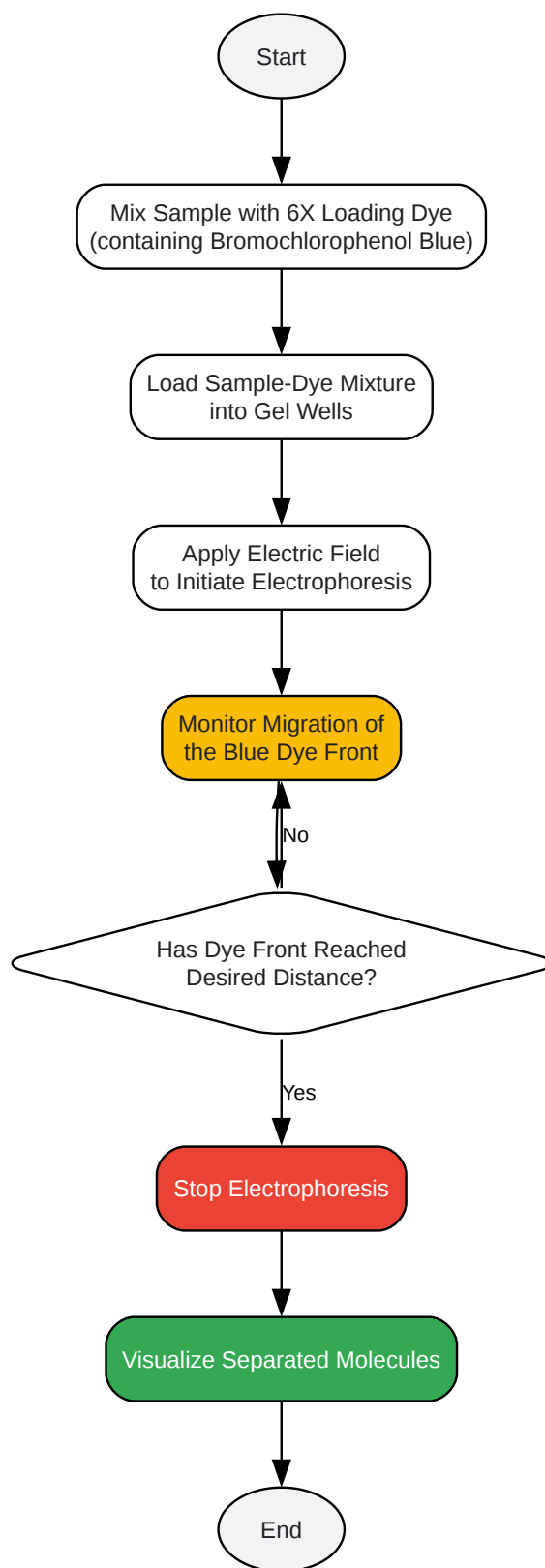
Materials:

- 6X Loading Dye containing **Bromochlorophenol Blue sodium salt** (e.g., 0.25% Bromochlorophenol Blue, 30% glycerol, and a buffer compatible with the electrophoresis running buffer)
- DNA, RNA, or protein samples
- Agarose or polyacrylamide gel
- Electrophoresis apparatus and power supply
- Running buffer (e.g., TAE or TBE for nucleic acids, Tris-Glycine for proteins)

Methodology:

- **Sample Preparation:** Mix the DNA, RNA, or protein samples with the 6X loading dye in a 5:1 ratio (sample to dye). The glycerol in the loading dye increases the density of the sample, allowing it to sink into the wells of the gel.
- **Gel Loading:** Carefully load the sample-dye mixture into the wells of the submerged agarose or polyacrylamide gel.
- **Electrophoresis:** Apply an electric field across the gel. The negatively charged Bromochlorophenol Blue will migrate towards the positive electrode (anode), along with the nucleic acids or SDS-coated proteins.
- **Monitoring Migration:** The blue dye front is visible to the naked eye, allowing for real-time monitoring of the electrophoresis run. The migration of the dye front indicates the progress of the separation.

- **Run Termination:** Stop the electrophoresis when the dye front has migrated to the desired distance down the gel, ensuring that the molecules of interest have been adequately separated but have not run off the end of the gel.



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Figure 3: Experimental workflow for gel electrophoresis using a tracking dye.

Applications in Drug Development and Research

Beyond its fundamental use as a pH indicator, **Bromochlorophenol Blue sodium salt** finds applications in various stages of research and drug development:

- **Biochemical Assays:** It can be employed in colorimetric assays to detect changes in pH that may result from enzymatic activity.
- **Microbiological Studies:** The dye can be incorporated into culture media to visually assess microbial growth by detecting pH changes resulting from metabolic activity.[2] For example, the fermentation of sugars by microorganisms often produces acidic byproducts, which would cause the indicator to change color.
- **Formulation Development:** In the development of liquid dosage forms, maintaining a specific pH is often critical for drug stability and solubility. Bromochlorophenol Blue can serve as a visual check during formulation optimization.
- **Colorimetric Sensor Arrays:** It has been utilized as a component in colorimetric sensor arrays for the detection and identification of sugars, a technique valuable in biotechnology and pharmaceutical analysis.[3]

Safety and Handling

Bromochlorophenol Blue sodium salt is generally considered to have low toxicity. However, as with all laboratory chemicals, appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling the powder and its solutions. It is advisable to consult the Safety Data Sheet (SDS) for detailed safety information.

This technical guide provides a foundational understanding of the chemical properties and experimental applications of **Bromochlorophenol Blue sodium salt**. Its versatility as a pH indicator makes it a staple reagent in a wide array of scientific disciplines.

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